

computational modeling of methyl (4-methylphenyl)carbamate structure

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Compound of Interest

Compound Name: Carbamic acid, 4-methylphenyl, methyl ester

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An In-depth Technical Guide to the Computational Modeling of Methyl (4-methylphenyl)carbamate

Foreword: The "Why" Before the "How"

In modern drug discovery and materials science, understanding a molecule's three-dimensional structure and dynamic behavior is fundamental to predicting its function.[1] Methyl (4-methylphenyl)carbamate, a seemingly simple organic molecule, serves as an excellent case study for the application of computational modeling techniques. As a carbamate, it belongs to a class of compounds with broad applications, from pharmaceuticals to agrochemicals.[2] The principles detailed in this guide are not merely academic; they represent the foundational workflows used to assess how a molecule like this might interact with a biological target, its likely physicochemical properties, and its overall stability. This guide is structured to provide not just a sequence of steps, but the strategic reasoning behind each computational decision, empowering researchers to apply these methods with confidence to their own molecules of interest.

Part 1: Foundational Structure Generation & Initial Optimization

Every computational model begins with a single, foundational task: generating a chemically sensible three-dimensional structure. An inaccurate starting geometry will lead to wasted computational resources and potentially erroneous conclusions.

From Chemical Identifier to 3D Coordinates

The most direct method to begin is by using a common chemical identifier. The SMILES (Simplified Molecular-Input Line-Entry System) string for methyl (4-methylphenyl)carbamate is CC1=CC=C(C=C1)OC(=O)N.^[3] This one-dimensional representation can be converted into a preliminary 3D structure using a variety of open-source or commercial software packages like Open Babel, RDKit, or Schrödinger's Maestro.^{[4][5]}

Protocol 1: Initial 3D Structure Generation

- **Obtain Identifier:** Start with the SMILES string: CC1=CC=C(C=C1)OC(=O)N.
- **Select Tool:** Use a chemical informatics toolkit (e.g., Open Babel).
- **Generate 3D Coordinates:** Execute a command to convert the 2D representation into 3D. For Open Babel, the command would be: `obabel -:"CC1=CC=C(C=C1)OC(=O)N" -O structure.mol2 --gen3d`
- **Visual Inspection:** Always visually inspect the generated structure in a molecular viewer like PyMOL or VMD to ensure all atoms and bonds are correctly represented.^[4]

The Rationale for Initial Energy Minimization

The structure generated from a SMILES string is often a crude approximation, with non-ideal bond lengths and angles. Subjecting it to an initial, rapid energy minimization using a Molecular Mechanics (MM) force field is a crucial and cost-effective step.^[6] This process refines the geometry to a nearby local energy minimum, creating a more physically realistic starting point for subsequent, more demanding calculations.

A force field is a set of mathematical functions and parameters that describe the potential energy of a molecular system based on the positions of its atoms.^[7] For a novel, drug-like small molecule, a general-purpose force field such as the Generalized Amber Force Field (GAFF) or the CHARMM General Force Field (CGenFF) is an excellent choice, as they are parameterized for a wide range of organic molecules.^{[8][9]}

Table 1: Comparison of Initial Optimization Philosophies

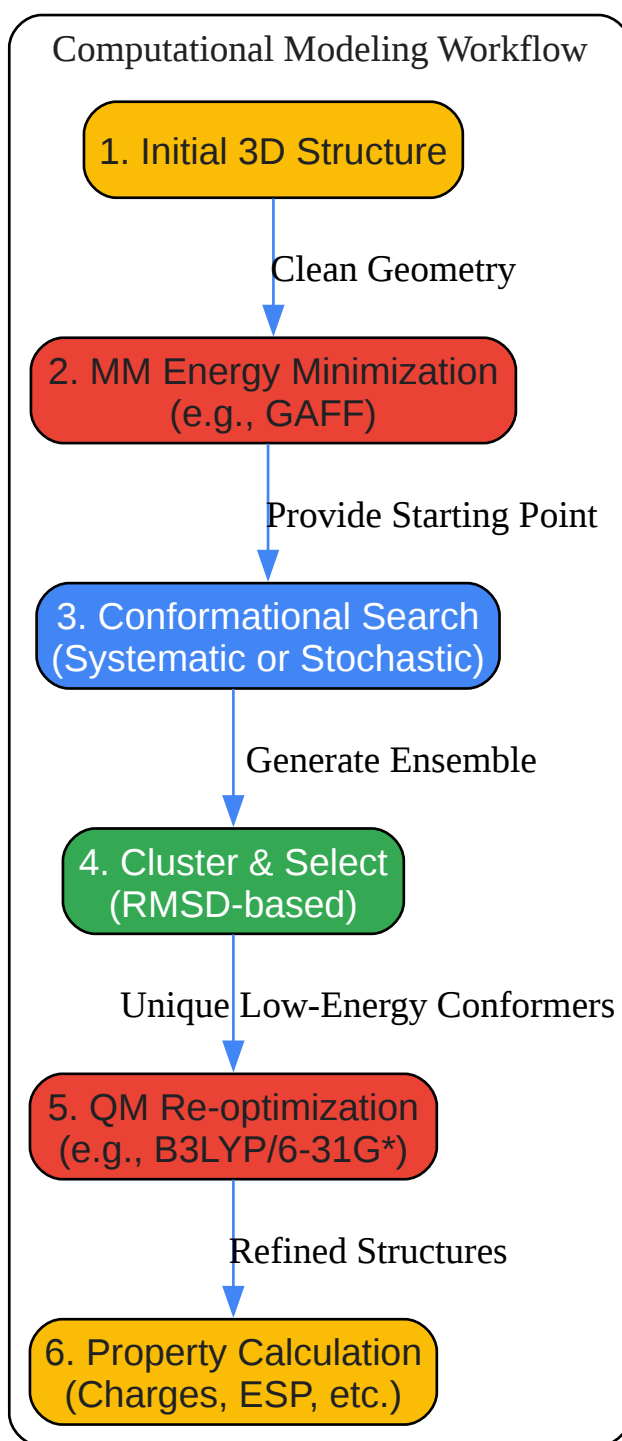
Method	Relative Cost	Accuracy	Primary Use Case
Molecular Mechanics (MM)	Low	Good for geometry	Rapidly cleaning initial structures, conformational searching
Semi-Empirical (e.g., GFN2-xTB)	Medium	Good for geometry & basic electronics	Balancing speed and accuracy for large molecules ^[10]
Quantum Mechanics (QM)	High	High for geometry & electronics	Final, high-accuracy optimization of key conformers ^[11]

Part 2: Mapping the Conformational Landscape

Methyl (4-methylphenyl)carbamate possesses several rotatable bonds, meaning it can exist in multiple spatial arrangements, or conformations. A molecule's biological activity is often dictated by a specific "bioactive" conformation, which may not be its lowest energy state (global minimum).^{[12][13]} Therefore, a thorough conformational analysis is arguably the most critical step in modeling flexible molecules.^{[1][14]}

The Conformational Search Workflow

The goal of a conformational search is to explore the potential energy surface of the molecule to identify a set of low-energy, stable conformers. This is typically achieved using MM force fields due to their computational efficiency, which allows for the evaluation of thousands or even millions of potential structures.



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Caption: A typical workflow for small molecule computational modeling.

Protocol 2: Performing a Conformational Search

- **Input Structure:** Use the MM-optimized structure from Protocol 1.
- **Select Software:** Employ a program with robust conformational search capabilities (e.g., Schrödinger's MacroModel, OpenEye's OMEGA, or GROMACS).^{[15][16]}
- **Choose Algorithm:**
 - **Systematic Search:** Rotates each specified bond by a defined increment. Exhaustive but computationally expensive for many rotatable bonds.
 - **Stochastic/Monte Carlo:** Randomly perturbs torsions and accepts or rejects the new conformation based on its energy. More efficient for highly flexible molecules.
- **Define Rotatable Bonds:** Identify the key rotatable bonds for sampling. In methyl (4-methylphenyl)carbamate, these are primarily the C-O and C-N bonds of the carbamate linkage and the bond connecting the phenyl ring to the oxygen.
- **Set Energy Window:** Define an energy window (e.g., 10 kcal/mol) above the global minimum to save only energetically accessible conformers.
- **Execute Search:** Run the calculation.
- **Cluster Results:** The output will be an ensemble of conformers. Cluster these based on Root-Mean-Square Deviation (RMSD) to identify unique geometries. Select the lowest-energy member from each cluster for further analysis.

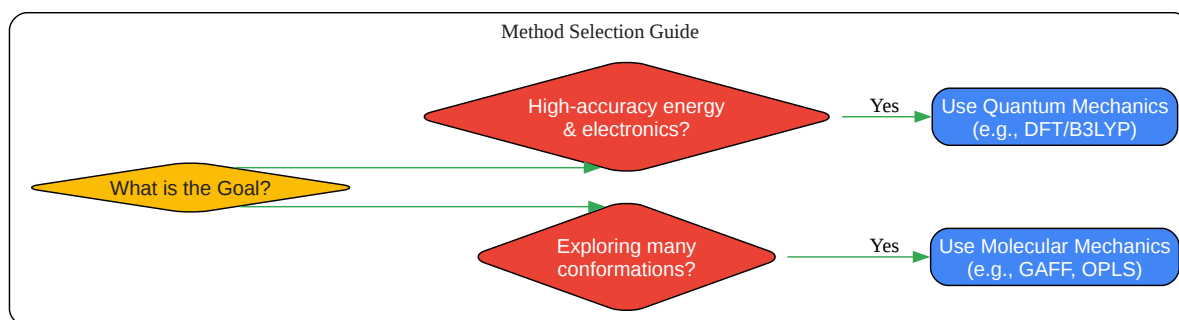
Part 3: High-Accuracy Refinement with Quantum Mechanics

While MM methods are excellent for exploring conformational space, they are approximations. For accurate electronic properties (like partial charges or electrostatic potential) and highly reliable geometries, Quantum Mechanics (QM) is the gold standard.^[17] Density Functional Theory (DFT) offers the best balance of accuracy and computational cost for molecules of this size.^[18]

Selecting the Right Method and Basis Set

The choice of a DFT functional and basis set is critical. A widely validated and popular combination for organic molecules is the B3LYP functional with the 6-31G* basis set.^{[17][19]}

- B3LYP: A hybrid functional that mixes Hartree-Fock exchange with DFT exchange-correlation. It is known for providing good geometric and energetic results for a broad range of organic systems.
- 6-31G*: A Pople-style basis set. It is a split-valence basis set that includes polarization functions on heavy (non-hydrogen) atoms, which are essential for accurately describing the non-spherical electron density in bonded atoms.^[11]



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Caption: A decision guide for choosing a computational method.

The Self-Validating Protocol: Geometry Optimization and Frequency Analysis

A true energy minimum on the potential energy surface has no imaginary frequencies. A transition state, by contrast, has exactly one. Therefore, performing a frequency calculation after a geometry optimization is a self-validating step to confirm the nature of the stationary point found.^[6]

Protocol 3: QM Geometry Optimization and Frequency Analysis

- Input Structures: Use the unique, low-energy conformers identified in Protocol 2.
- Select Software: Use a QM package like Gaussian, ORCA, or NWChem.^[15]
- Setup Calculation:
 - Method: B3LYP
 - Basis Set: 6-31G*
 - Calculation Type: Opt Freq (Optimize and then calculate vibrational frequencies).
 - Solvation (Optional but Recommended): Use a continuum solvation model like the Polarizable Continuum Model (PCM) to simulate the effects of a solvent (e.g., water or chloroform).^[17]
- Execute Calculation: Run the job for each conformer.
- Validate Results:
 - Check that the optimization converged successfully.
 - Examine the output of the frequency calculation. Confirm there are zero imaginary frequencies. If one is present, it indicates a saddle point (transition state), and the structure is not a true minimum.
- Analyze Energies: Compare the final electronic energies (including zero-point vibrational energy corrections) of all validated conformers to determine their relative populations according to the Boltzmann distribution.

Table 2: Representative QM Optimization Results (Illustrative)

Conformer ID	Relative Energy (kcal/mol)	Number of Imaginary Frequencies	Conformer Status
Conf-01	0.00	0	Global Minimum
Conf-02	1.25	0	Local Minimum
Conf-03	2.50	0	Local Minimum
Conf-04	3.10	1	Transition State (Discard)

Part 4: Extracting Actionable Insights

With optimized, high-accuracy structures, we can now calculate properties that provide insight into the molecule's potential behavior.

- **Electrostatic Potential (ESP) Surface:** This visualizes the charge distribution on the molecule's surface. Red regions (negative potential) indicate likely hydrogen bond acceptors, while blue regions (positive potential) indicate hydrogen bond donors. This is invaluable for predicting intermolecular interactions.
- **Partial Atomic Charges:** These quantify the charge distribution, providing a more granular view than the ESP. They are critical inputs for MM simulations and for understanding reactivity.
- **HOMO/LUMO Analysis:** The energies of the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) can provide insights into the molecule's electronic excitability and reactivity.[\[17\]](#)

These analyses transform a static 3D structure into a dynamic chemical entity, providing the foundational data needed for more advanced studies like molecular docking, quantitative structure-activity relationship (QSAR) modeling, or molecular dynamics simulations.

References

- Bohlin, M., & Hermansson, D. (2009). Conformational sampling and energetics of drug-like molecules. *Current Medicinal Chemistry*, 16(21), 2643-2666.

- Dhaked, D. K., & Bharatam, P. V. (2011). Conformational Preferences of Drug like Molecules: Implication in Drug Discovery. *Journal of Scientific and Technical Research*, 1(1).
- Perola, E., & Charifson, P. S. (2004). Conformational Analysis of Drug-Like Molecules Bound to Proteins: An Extensive Study of Ligand Reorganization upon Binding. *Journal of Medicinal Chemistry*, 47(10), 2499–2510. [[Link](#)]
- Bostrom, J., Norrby, P.-O., & Liljefors, T. (2004). Conformational analysis of drug-like molecules bound to proteins: an extensive study of ligand reorganization upon binding. *Journal of computer-aided molecular design*, 18(7-9), 439-453.
- Open Source Molecular Modeling. (n.d.). Retrieved March 14, 2026, from [[Link](#)]
- Veber, D. F., & Drake, F. H. (2009). Conformational Sampling and Energetics of Drug-Like Molecules. *Current Pharmaceutical Design*, 15(19), 2174-2194. [[Link](#)]
- IntuitionLabs. (2026, February 20). A Technical Overview of Molecular Simulation Software. [[Link](#)]
- Farkas, O., & Schlegel, H. B. (2003). Geometry optimization methods for modeling large molecules. *Journal of Molecular Structure: THEOCHEM*, 666-667, 31-39.
- InsightM. (2023). 10 Leading Small Molecule Drug Design Software Companies Shaping the Market to 2030. [[Link](#)]
- Schrödinger, Inc. (2026). Physics-based Software Platform for Molecular Discovery & Design. [[Link](#)]
- Cresset BioMolecular Discovery Ltd. (n.d.). Computational chemists: make rapid design decisions through cutting edge science. Retrieved March 14, 2026, from [[Link](#)]
- Gribov, L. A., & Pereygin, I. S. (2005). Quantum-chemical calculations of the structure, vibrational spectra, and torsional and inversion potentials of methylcarbamate. *Journal of Structural Chemistry*, 46, 533-541. [[Link](#)]
- Pop, R., Copolovici, L., & Vlase, G. (2021). Comparison of Molecular Geometry Optimization Methods Based on Molecular Descriptors. *Molecules*, 26(22), 6825. [[Link](#)]

- Castillo-Puchi, P. F., et al. (2021). QSTR Modeling to Find Relevant DFT Descriptors Related to the Toxicity of Carbamates. *International Journal of Molecular Sciences*, 22(16), 8887. [\[Link\]](#)
- GFN Methods Benchmarking. (2025). Comparative analysis of GFN methods in geometry optimization of small organic semiconductor molecules: A DFT benchmarking study. *arXiv*. [\[Link\]](#)
- Yamada, K., & Inokuma, T. (2023). Evaluation of quantum chemistry calculation methods for conformational analysis of organic molecules using A-value estimation as a benchmark test. *RSC Advances*, 13(52), 36399-36405. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 4-Methylphenyl carbamate. PubChem Compound Database. Retrieved March 14, 2026, from [\[Link\]](#)
- Ekanem, E. J., & Lawal, U. (2018). Computational modelling Procedures for Geometry Optimization, Kinetic and Thermodynamic Calculations using Spartan Software. Lupine Publishers. [\[Link\]](#)
- Laina, D., et al. (2011). Quantum-chemical predictions of redox potentials of carbamates in methanol. *Physical Chemistry Chemical Physics*, 13(39), 17696-17703. [\[Link\]](#)
- Wikipedia. (n.d.). Methyl carbamate. Retrieved March 14, 2026, from [\[Link\]](#)
- GitHub Pages. (n.d.). Supplemental: Overview of the Common Force Fields – Practical considerations for Molecular Dynamics. Retrieved March 14, 2026, from [\[Link\]](#)
- GROMACS Manual. (n.d.). Force fields in GROMACS. Retrieved March 14, 2026, from [\[Link\]](#)
- Drew, L. (2023). Improving Force Field Accuracy for Molecular Modeling in Molecular Design. eScholarship, University of California. [\[Link\]](#)
- bioRxiv. (2023, February 10). Benchmarking Molecular Dynamics Force Fields for All-Atom Simulations of Biological Condensates. [\[Link\]](#)

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Sources

- 1. Conformational sampling and energetics of drug-like molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Methyl carbamate - Wikipedia [en.wikipedia.org]
- 3. 4-Methylphenyl carbamate | C₈H₉NO₂ | CID 572698 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Open Source Molecular Modeling [opensourcemolecularmodeling.github.io]
- 5. schrodinger.com [schrodinger.com]
- 6. lupinepublishers.com [lupinepublishers.com]
- 7. Improving Force Field Accuracy for Molecular Modeling in Molecular Design [escholarship.org]
- 8. Supplemental: Overview of the Common Force Fields – Practical considerations for Molecular Dynamics [computeCanada.github.io]
- 9. Force fields in GROMACS - GROMACS 2026.1 documentation [manual.gromacs.org]
- 10. Comparative analysis of GFN methods in geometry optimization of small organic semiconductor molecules: A DFT benchmarking study [arxiv.org]
- 11. mdpi.com [mdpi.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Conformational analysis of drug-like molecules bound to proteins: an extensive study of ligand reorganization upon binding - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Conformational Sampling and Energetics of Drug-Like Molecules: Ingenta Connect [ingentaconnect.com]
- 15. intuitionlabs.ai [intuitionlabs.ai]
- 16. 10 Leading Small Molecule Drug Design Software Companies Shaping the Market to 2030 [researchandmarkets.com]

- [17. Quantum-chemical predictions of redox potentials of carbamates in methanol - Physical Chemistry Chemical Physics \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [18. QSTR Modeling to Find Relevant DFT Descriptors Related to the Toxicity of Carbamates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. Evaluation of quantum chemistry calculation methods for conformational analysis of organic molecules using A-value estimation as a benchmark test - RSC Advances \(RSC Publishing\) DOI:10.1039/D3RA06783A \[pubs.rsc.org\]](#)
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